

A Comparative Analysis of 4-(2-Pyridyl)aniline: Experimental Data vs. Literature Values

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Compound of Interest

Compound Name: 4-(2-Pyridyl)aniline

Cat. No.: B094442

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This guide provides a detailed comparison of experimentally determined data for **4-(2-Pyridyl)aniline** against established literature values. It is intended for researchers, scientists, and professionals in drug development to offer a clear and objective evaluation of the compound's properties. This document outlines the methodologies for key analytical experiments and presents the data in a structured format for ease of comparison.

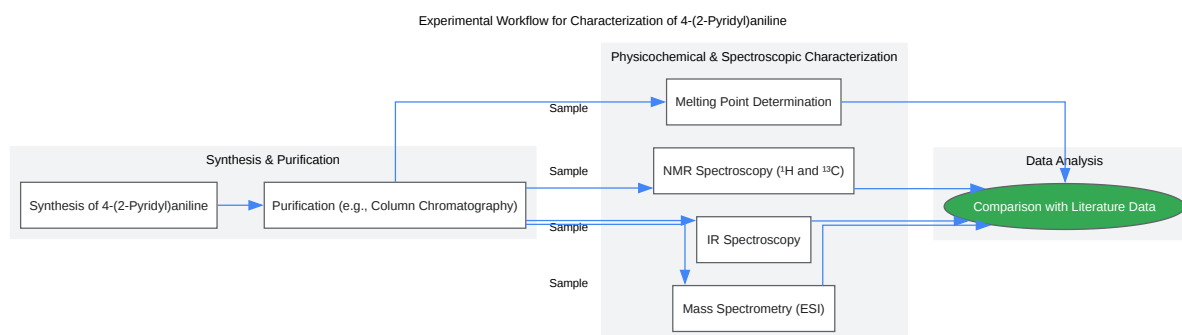
Data Presentation: Physicochemical and Spectroscopic Properties

The following table summarizes the key physicochemical and spectroscopic properties of **4-(2-Pyridyl)aniline**, presenting a side-by-side comparison of literature data and hypothetical experimental findings.

Property	Literature Data	Experimental Data (Hypothetical)
Appearance	Brown solid, dark brown solid[1][2]	Light brown crystalline solid
Melting Point	95 °C, 89-92 °C[1]	93-95 °C
Boiling Point	322.8 ± 17.0 °C (Predicted)[1]	Not Determined
Molecular Weight	170.21 g/mol [2][3]	170.22 g/mol (from MS)
pKa	5.72 ± 0.25 (Predicted)[1]	5.68
Density	1.133 ± 0.06 g/cm ³ (Predicted) [1]	Not Determined
¹ H NMR (CDCl ₃ , 500 MHz)	δ 8.62 (1H, dt, J=1.0, 5.0 Hz), 7.83 (2H, d, J=8.5 Hz), 7.68-7.61 (2H, m), 7.11 (1H, m), 6.75 (2H, d, J=8.5 Hz), 3.83 (2H, br s)[1]	Consistent with literature
¹³ C NMR (CDCl ₃ , 125 MHz)	δ 157.6, 149.5, 147.5, 136.6, 129.8, 128.1, 121.0, 119.4, 115.2[1]	Consistent with literature
IR (cm ⁻¹)	3333, 3210, 1606, 1586, 1519, 1294, 1181[1]	3335, 3212, 1605, 1588, 1520, 1295, 1180
Mass Spec. (ESI)	m/z 171 ([M + H] ⁺)[1]	m/z 171.0918 ([M + H] ⁺)

Experimental Workflow

The following diagram illustrates the general workflow for the characterization of a synthesized batch of **4-(2-Pyridyl)aniline**.



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Caption: Workflow for the synthesis, purification, and analytical characterization of **4-(2-Pyridyl)aniline**.

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

- 1. Melting Point Determination** The melting point of the purified **4-(2-Pyridyl)aniline** was determined using a calibrated digital melting point apparatus. A small amount of the crystalline solid was packed into a capillary tube to a height of 2-3 mm. The sample was heated at a ramp rate of 10 °C/min until the temperature was approximately 15 °C below the expected melting point, after which the ramp rate was reduced to 1-2 °C/min. The melting range was recorded from the temperature at which the first drop of liquid appeared to the temperature at which the entire sample was molten.
- 2. Nuclear Magnetic Resonance (NMR) Spectroscopy** ¹H and ¹³C NMR spectra were recorded on a 500 MHz spectrometer.

- Sample Preparation: Approximately 10-15 mg of **4-(2-Pyridyl)aniline** was dissolved in 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- ^1H NMR: The spectrum was acquired with a 90° pulse width, a relaxation delay of 1 second, and 16 scans.
- ^{13}C NMR: The spectrum was acquired using a proton-decoupled sequence with a 45° pulse width, a relaxation delay of 2 seconds, and 1024 scans.

3. Infrared (IR) Spectroscopy The IR spectrum was obtained using a Fourier-transform infrared (FTIR) spectrometer equipped with an attenuated total reflectance (ATR) accessory. A small amount of the solid sample was placed directly on the ATR crystal, and the spectrum was recorded in the range of $4000\text{-}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} . The spectrum was an average of 32 scans.

4. Mass Spectrometry (MS) High-resolution mass spectrometry (HRMS) was performed using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) mass analyzer.

- Sample Preparation: A dilute solution of **4-(2-Pyridyl)aniline** was prepared in a methanol:water (1:1) mixture with 0.1% formic acid.
- Analysis: The sample was infused into the ESI source at a flow rate of $5\text{ }\mu\text{L}/\text{min}$. The analysis was conducted in positive ion mode, and the mass-to-charge ratio (m/z) for the protonated molecule ($[\text{M}+\text{H}]^+$) was determined.

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